

Application Notes and Protocols for CP-105696 Administration in 0.5% Methylcellulose

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Compound of Interest

Compound Name: CP-105696

Cat. No.: B1669461

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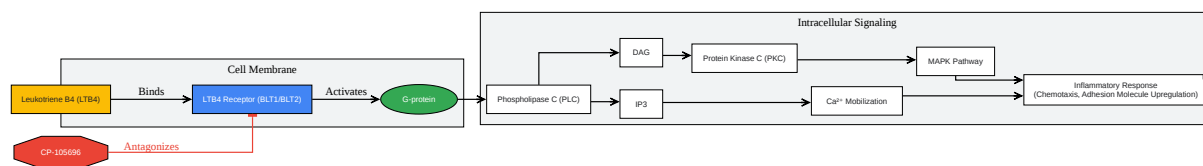
Introduction

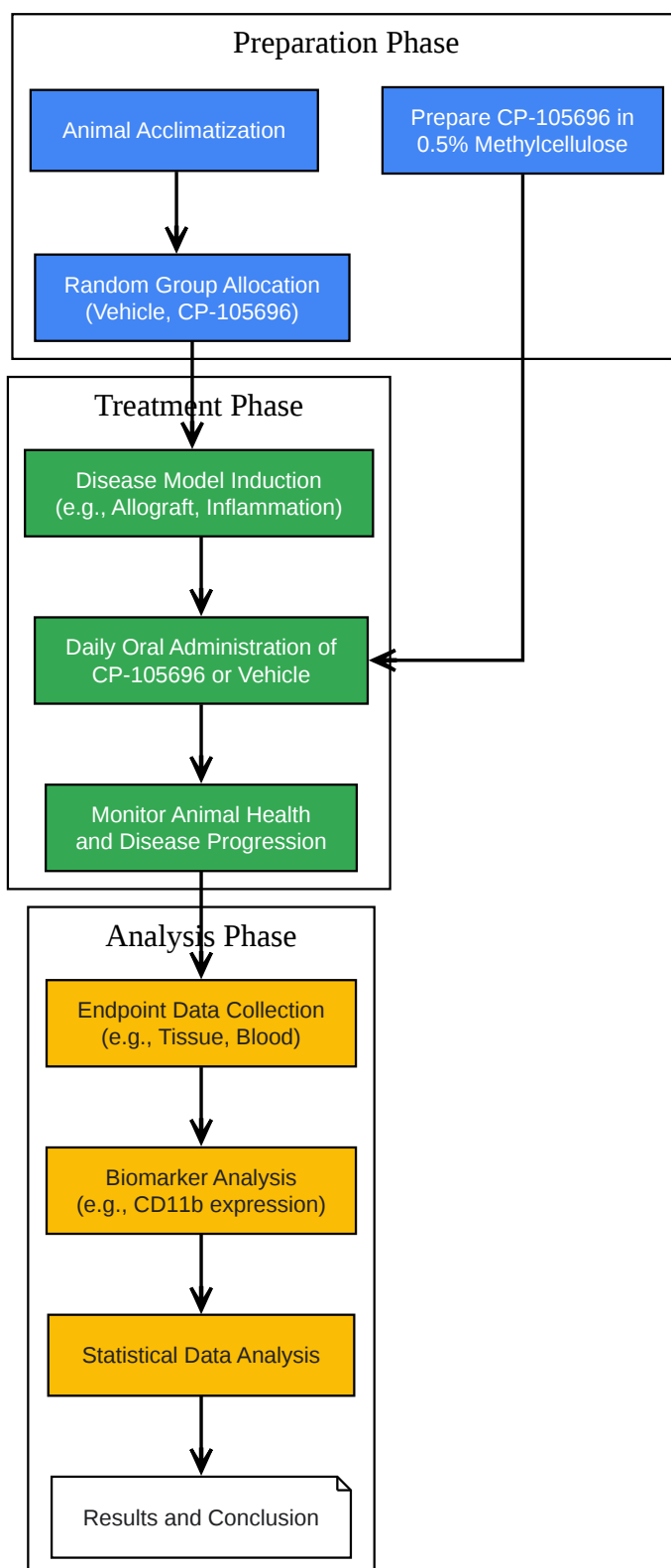
CP-105696 is a potent and selective antagonist of the Leukotriene B4 (LTB4) receptor, playing a crucial role in mitigating inflammatory responses.[1][2] Leukotriene B4 is a powerful lipid mediator involved in the recruitment and activation of inflammatory cells, such as neutrophils.[3][4] By blocking the LTB4 receptor, **CP-105696** effectively inhibits the downstream signaling pathways that contribute to inflammation. These application notes provide detailed protocols for the preparation and administration of **CP-105696** in a 0.5% methylcellulose vehicle for preclinical research, along with its mechanism of action and relevant in vitro and in vivo data.

Mechanism of Action

CP-105696 is a structurally novel compound that acts as a potent antagonist of the LTB4 receptor.[2] It has been shown to inhibit the binding of LTB4 to its high-affinity receptors on human neutrophils in a noncompetitive manner.[1][2] At lower affinity LTB4 receptors on neutrophils, **CP-105696** acts as a competitive antagonist.[1][5] This dual antagonism effectively blocks LTB4-mediated cellular responses, including chemotaxis, calcium mobilization, and the upregulation of adhesion molecules like CD11b.[1][2][6]

Leukotriene B4 Signaling Pathway and Inhibition by CP-105696





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The in vitro and in vivo pharmacologic activity of the potent and selective leukotriene B4 receptor antagonist CP-105696 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. escholarship.org [escholarship.org]
- 4. Leukotriene biosynthetic enzymes as therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. ahajournals.org [ahajournals.org]
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